

Comprehensive Safety and Handling Guide for 6-Methyl-4-phenyl-2-chromanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **6-Methyl-4-phenyl-2-chromanol**

Cat. No.: **B124595**

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This guide provides essential, immediate safety and logistical information for the handling and disposal of **6-Methyl-4-phenyl-2-chromanol** (CAS No. 209747-04-6).[1][2][3][4] As a trusted partner in your research, we aim to deliver value beyond the product itself by ensuring you have the critical information to maintain a safe and efficient laboratory environment. This document is structured to provide a deep, technically-grounded understanding of the necessary precautions, grounded in established safety principles for handling novel heterocyclic compounds.

While a specific Safety Data Sheet (SDS) for **6-Methyl-4-phenyl-2-chromanol** is not readily available, this guide synthesizes data from structurally similar compounds, general chemical safety protocols, and available chemical properties to provide a robust operational procedure. The recommendations herein are based on the known hazards of chromanol derivatives and general best practices for laboratory safety.

Hazard Assessment and Chemical Profile

Understanding the chemical's properties is foundational to safe handling. **6-Methyl-4-phenyl-2-chromanol** is an organic compound classified as a chromanol.[5] It is an impurity of the antimuscarinic agent Tolterodine.[1][5]

Known Chemical and Physical Properties:

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ O ₂	[1] [3]
Molecular Weight	240.30 g/mol	[2] [3]
Melting Point	80-81 °C	[1]
Boiling Point (Predicted)	377.2 ± 42.0 °C	[1]
Density (Predicted)	1.173 ± 0.06 g/cm ³	[1]

Based on the Safety Data Sheet for the structurally analogous compound, 6-(Hydroxymethyl)-4-phenylchroman-2-ol, we can anticipate the following potential hazards for **6-Methyl-4-phenyl-2-chromanol**:

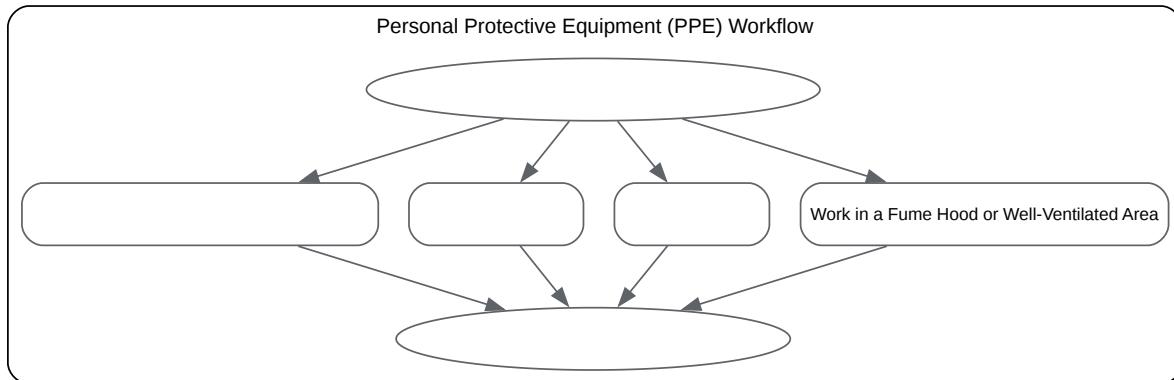
- Acute Oral Toxicity: Harmful if swallowed.[\[6\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[6\]](#)
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[\[6\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[\[6\]](#)

Personal Protective Equipment (PPE): Your First Line of Defense

A comprehensive PPE strategy is non-negotiable when handling **6-Methyl-4-phenyl-2-chromanol** to prevent exposure through inhalation, skin contact, or eye contact.

PPE Category	Item	Standard/Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical safety goggles	European standard - EN 166; ANSI Z-87	To protect eyes from splashes of the compound, which may cause serious irritation.[6][7]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Check for chemical compatibility	To prevent skin contact, as the compound is expected to cause skin irritation. [6][7] It is crucial to inspect gloves before use and wash hands after removal.[8]
Body Protection	Laboratory coat	N/A	To prevent skin exposure and protect personal clothing from contamination.[7][9]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dust formation is likely, a dust mask (e.g., Type N95) is recommended.	NIOSH approved	To avoid inhalation of dust particles or aerosols that may cause respiratory tract irritation.[6][7]

DOT Script for PPE Selection Workflow:



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Caption: A workflow diagram illustrating the mandatory PPE for handling **6-Methyl-4-phenyl-2-chromanol**.

Safe Handling and Operational Plan

Adherence to a strict operational protocol is critical for minimizing risk and ensuring experimental integrity.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Designate a specific area for handling, preferably within a chemical fume hood.[10]
- Weighing and Transfer: Handle the solid compound carefully to avoid the formation of dust and aerosols.[7] Use appropriate tools (e.g., spatula) for transfer.
- Solution Preparation: If preparing a solution, add the solid to the solvent slowly. If the solvent is volatile, ensure this is done in a chemical fume hood.
- General Hygiene: Do not eat, drink, or smoke in the laboratory.[7][11] Wash hands thoroughly with soap and water after handling the chemical and before leaving the lab.[7][11]

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[7][12]

Emergency Procedures: Be Prepared

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

Incident	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.[6]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[6]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]
Spill	Evacuate personnel to a safe area. Wear appropriate PPE. Sweep up the spilled solid, avoiding dust generation, and place it in a suitable, closed container for disposal.[6] Ventilate the area and wash the spill site after material pickup is complete.

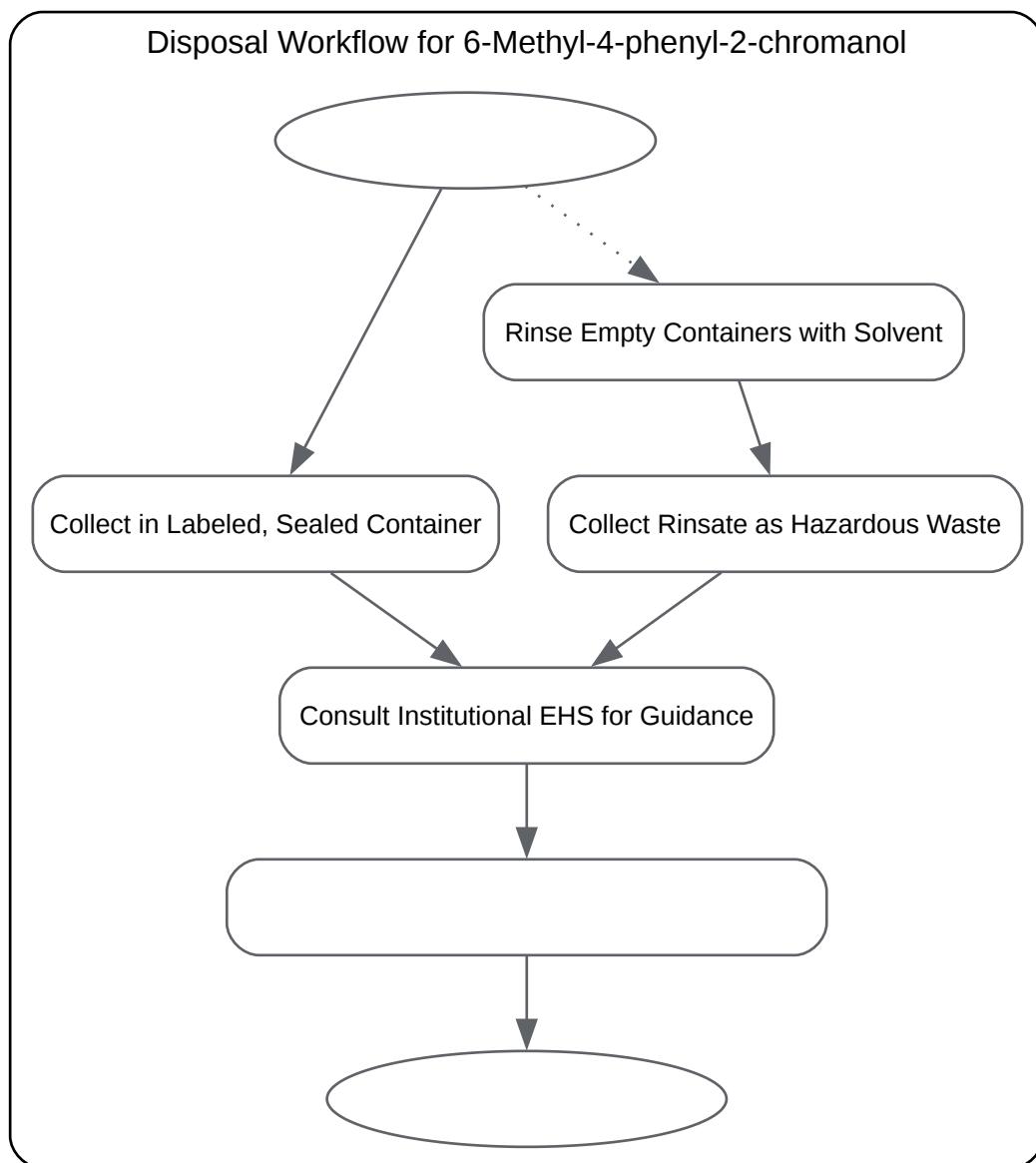
Disposal Plan: Environmental Responsibility

Proper disposal of **6-Methyl-4-phenyl-2-chromanol** and its containers is essential to protect the environment and comply with regulations.

Step-by-Step Disposal Procedure:

- **Waste Collection:** Collect waste material in a clearly labeled, sealed container. Do not mix with other waste streams unless compatibility is confirmed.
- **Container Disposal:** Empty containers should be rinsed with an appropriate solvent. The rinsate should be collected as hazardous waste. Deface or remove labels from empty containers before disposal in regular trash.[\[13\]](#)
- **Regulatory Compliance:** Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.[\[14\]](#) Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.
- **Prohibited Disposal:** Do not dispose of this chemical down the drain or in the regular trash.[\[13\]](#)

DOT Script for Disposal Workflow:



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Caption: A workflow for the safe and compliant disposal of **6-Methyl-4-phenyl-2-chromanol**.

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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for 6-Methyl-4-phenyl-2-chromanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124595#personal-protective-equipment-for-handling-6-methyl-4-phenyl-2-chromanol]

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